

Spectroscopic Profile of (S)-2-Methylglutaric Acid: A Technical Guide

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Compound of Interest

Compound Name: (S)-(+)-2-Methylglutaric Acid

CAS No.: 1115-82-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for (S)-2-Methylglutaric Acid. Detailed experimental protocols and a summary of key spectral data are presented to support research and development activities.

Spectroscopic Data Summary

The following tables summarize the key ^1H and ^{13}C NMR chemical shifts and characteristic IR absorption bands for (S)-2-Methylglutaric Acid.

^1H NMR Spectral Data

Protons	Chemical Shift (δ) ppm
H-2	2.13 - 2.28
H-3	1.57 - 1.78
H-4	2.15 - 2.27
-CH ₃	1.06 - 1.07

Solvent: D₂O, pH: 7.4. Data is for 2-methylglutaric acid, the spectrum for the (S)-enantiomer will be identical.[\[1\]](#)

¹³C NMR Spectral Data

Carbon Atom	Chemical Shift (δ) ppm
C-1 (COOH)	189.22
C-2 (CH)	45.48
C-3 (CH ₂)	33.61
C-4 (CH ₂)	38.56
C-5 (COOH)	186.20
-CH ₃	20.14

Solvent: D₂O, pH: 7.4. Data is for 2-methylglutaric acid, the spectrum for the (S)-enantiomer will be identical.[\[1\]](#)

Infrared (IR) Spectroscopy Data

Functional Group	Absorption Range (cm ⁻¹)	Description
O-H (Carboxylic Acid)	2500-3300	Strong, very broad
C-H (sp ³)	2850-3000	Medium to strong
C=O (Carboxylic Acid)	1700-1725	Strong, sharp
C-O	1210-1320	Strong
O-H (bend)	910-950	Medium, broad

Characteristic absorption ranges for carboxylic acids.[\[2\]](#)[\[3\]](#)

Experimental Protocols

The following are detailed methodologies for the acquisition of NMR and IR spectroscopic data for (S)-2-Methylglutaric Acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra of (S)-2-Methylglutaric Acid.

Materials:

- (S)-2-Methylglutaric Acid
- Deuterium oxide (D₂O)
- NMR tubes (5 mm)
- Pipettes
- Vortex mixer

Instrumentation:

- 400 MHz (or higher) NMR spectrometer

Procedure:

- Sample Preparation:
 - Weigh approximately 5-10 mg of (S)-2-Methylglutaric Acid for ^1H NMR and 20-50 mg for ^{13}C NMR.
 - Dissolve the sample in approximately 0.6-0.7 mL of D_2O in a small vial.
 - Adjust the pH of the solution to ~ 7.4 using dilute NaOD or DCl if necessary.
 - Vortex the vial until the sample is fully dissolved.
 - Transfer the solution into a clean, dry 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of D_2O .
 - Shim the magnetic field to achieve optimal homogeneity.
 - Acquire the ^1H NMR spectrum using standard acquisition parameters. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
 - Acquire the ^{13}C NMR spectrum using proton decoupling. A longer acquisition time and a greater number of scans will be necessary compared to the ^1H NMR spectrum due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase the resulting spectra.
 - Calibrate the chemical shift scale. For spectra in D_2O , the residual HDO peak (around 4.79 ppm) can be used as a reference.
 - Integrate the signals in the ^1H NMR spectrum.

- Analyze the chemical shifts, coupling patterns, and integrals to assign the signals to the respective protons and carbons of the molecule.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To obtain an IR spectrum of (S)-2-Methylglutaric Acid.

Materials:

- (S)-2-Methylglutaric Acid (solid)
- Spatula
- Ethanol or acetone for cleaning

Instrumentation:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

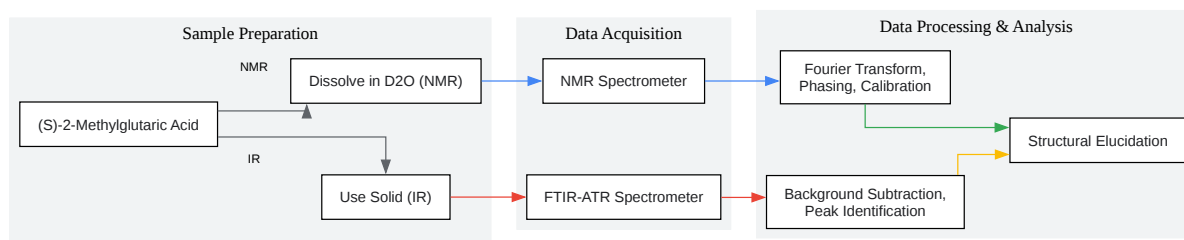
Procedure:

- Sample Preparation and Spectrometer Setup:
 - Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with ethanol or acetone.
 - Record a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Data Acquisition:
 - Place a small amount of solid (S)-2-Methylglutaric Acid onto the ATR crystal using a clean spatula, ensuring complete coverage of the crystal surface.
 - Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.
 - Acquire the IR spectrum. Typically, 16 to 32 scans are co-added to obtain a high-quality spectrum in the range of 4000-400 cm^{-1} .

- Data Processing and Analysis:
 - The software will automatically perform a background subtraction.
 - Identify and label the major absorption bands in the spectrum.
 - Correlate the observed absorption bands with the functional groups present in (S)-2-Methylglutaric Acid (e.g., O-H stretch of the carboxylic acid, C=O stretch, C-H stretch).

Visualizations

The following diagram illustrates the general workflow for the spectroscopic analysis of (S)-2-Methylglutaric Acid.



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Caption: Experimental workflow for spectroscopic analysis.

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